

plasticizer production using 6-Methyl-1-heptanol

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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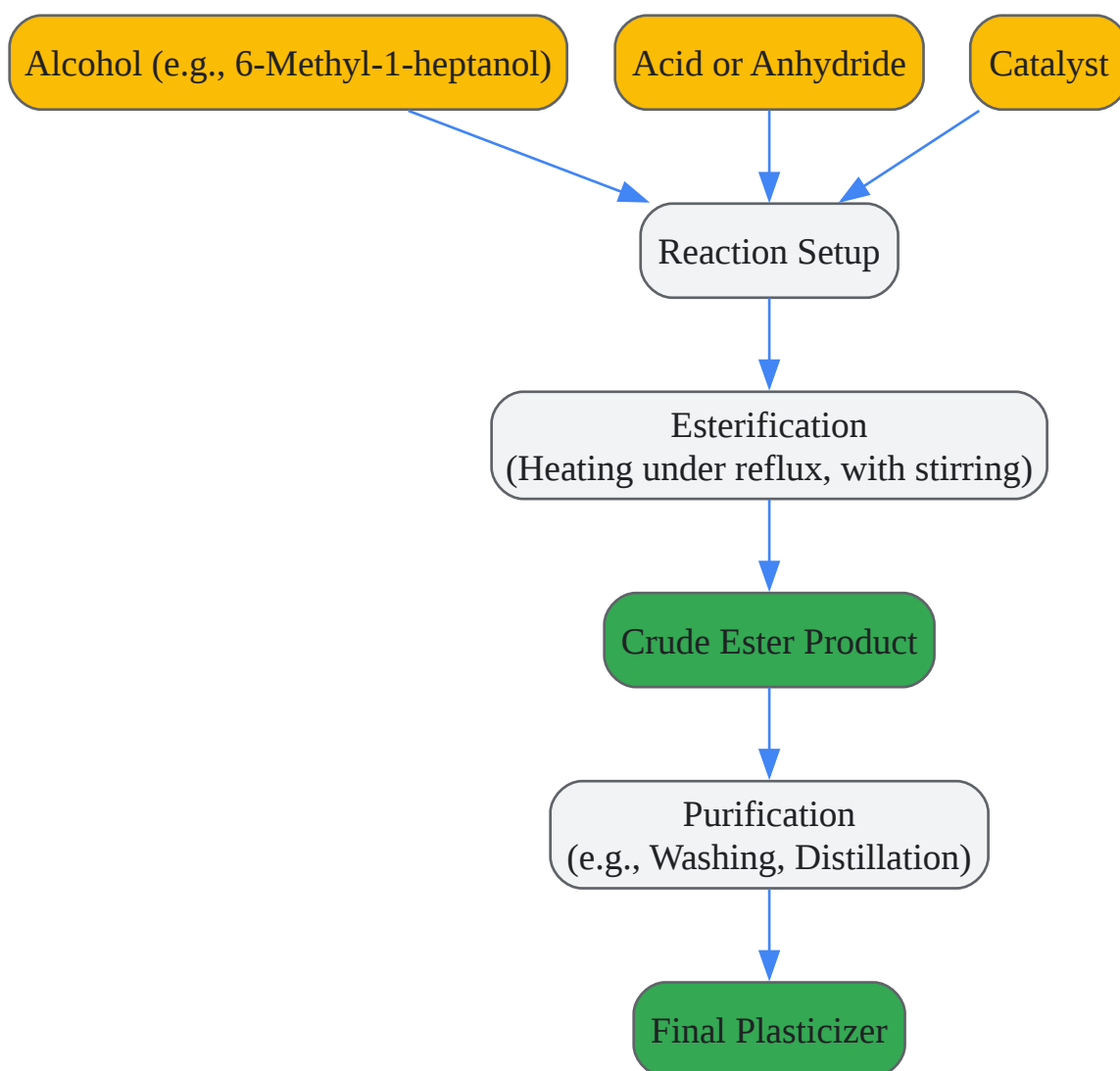
Chemical Profile of 6-Methyl-1-Heptanol

The table below summarizes the basic information for **6-Methyl-1-heptanol** available from the search results:

Property	Description
CAS Number	1653-40-3 [1]
Molecular Formula	C ₈ H ₁₈ O [1]
Molecular Weight	130.23 g/mol [1]
Purity	98.0% min (GC) [1]
Physical Form	Colorless transparent liquid [1]
Primary Application	Intermediate for synthesizing surfactants, lubricants, and plasticizers [1]
Key Benefit	Branched-chain structure contributes to oxidative stability and durability in end-products [1]

General Workflow for Plasticizer Production

While the search results confirm the use of **6-Methyl-1-heptanol** in plasticizer formulations, they lack specific reaction details [1]. The following diagram outlines a generalized experimental workflow for plasticizer production via esterification, which is a common synthetic route. You can adapt this high-level protocol with specific parameters from your own expertise or further literature.



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Framework for Experimental Protocol

Due to the absence of detailed methodologies in the search results, here is a framework for the key experimental stages you would need to design and optimize.

- **Stage 1: Reaction Setup & Esterification**

- **Objective:** To synthesize the ester plasticizer from **6-Methyl-1-heptanol** and a suitable acid/anhydride.
- **Materials:** **6-Methyl-1-heptanol** ($\geq 98\%$ purity) [1], acid component (e.g., phthalic anhydride, adipic acid), catalyst (e.g., acid catalyst like p-toluenesulfonic acid, or titanium-based esterification catalyst), solvent (e.g., toluene, if used for azeotropic water removal).
- **Procedure:** Charge the alcohol, acid component, and catalyst into a reactor equipped with a stirrer, thermometer, and reflux condenser. Heat the mixture to a specified temperature with constant stirring. Monitor the reaction progress by measuring the acid value or by the amount of water collected. Continue the reaction until completion [2].

- **Stage 2: Purification & Isolation**

- **Objective:** To isolate the pure plasticizer from the reaction mixture.
- **Procedure:** After the reaction is complete, cool the mixture. If a homogeneous catalyst is used, it may require neutralization with a base followed by washing with water to remove salts and excess catalyst. For a heterogeneous catalyst, simple filtration can be used [2]. The crude ester can then be purified further by techniques such as distillation under reduced pressure to remove unreacted starting materials and yield the final, high-purity plasticizer [3].

- **Stage 3: Characterization & Quality Control**

- **Objective:** To confirm the chemical structure and purity of the synthesized plasticizer.
- **Methods:** Analyze the product using techniques like **Gas Chromatography (GC)** to determine purity and identify by-products [1], and **Nuclear Magnetic Resonance (NMR) spectroscopy** (e.g., HNMR) for structural confirmation [1].

Suggestions for Further Research

To obtain the detailed data needed for your application notes, I suggest you:

- **Refine your search terms** using specific plasticizer types, such as searching for "bis(2-propylheptyl) phthalate synthesis" or "**6-methyl-1-heptanol** esterification process". A patent for 2-propyl-1-heptanol, a similar compound, mentions its use in making "bis(2-propylheptyl) benzene-1,2-dicarboxylate," which is a plasticizer [2].

- **Consult specialized databases** like SciFinder, Reaxys, or patent offices (USPTO, Espacenet) which are more likely to contain full-text papers and patents with explicit experimental sections.
- **Review literature on similar alcohols**, such as 2-ethylhexanol or 2-propylheptanol, which are well-established in plasticizer production. Their synthesis and application protocols can provide an excellent template for experimentation with **6-methyl-1-heptanol** [2].

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References

1. China 6 - Methyl - 1 - heptanol | CAS 1653-40-3 Manufacturers Suppliers... [leapchem.com]
2. CN114805021A - Preparation method of 2-propyl- 1 - heptanol [patents.google.com]
3. - 1 - C7H16O, 111-70- Heptanol - Kemicalinfo 6 [kemicalinfo.com]

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